

Essential Safety and Operational Guide for 3,5-Dibromo-4-methylpyridine

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Compound of Interest

Compound Name: 3,5-Dibromo-4-methylpyridine

Cat. No.: B1300354

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This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and logistical plans for the handling and disposal of **3,5-Dibromo-4-methylpyridine**. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Chemical Identifier:

- Name: **3,5-Dibromo-4-methylpyridine**
- CAS Number: 3430-23-7

Hazard Summary: **3,5-Dibromo-4-methylpyridine** is a compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **3,5-Dibromo-4-methylpyridine**. The following table summarizes the required equipment.

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles are required.[2] A face shield should be worn over goggles when there is a risk of splashing.[3]
Hand Protection	Chemical-resistant gloves	Nitrile gloves are suitable for providing short-term protection. [3][4] Gloves should be inspected before use and changed immediately upon contamination.
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and kept fully buttoned to maximize skin coverage.[3]
Foot Protection	Closed-toe Shoes	Shoes that cover the entire foot are required. Open-toed footwear is not permitted in the laboratory.[3]
Respiratory Protection	Respirator	Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[2] If ventilation is inadequate or if dusts are generated, a NIOSH/MSHA approved respirator with a particulate filter is necessary.[5]

Operational Plan: Safe Handling Protocol

1. Preparation:

- Ensure the work area, particularly the chemical fume hood, is clean and uncluttered.
- Verify that safety equipment, including an eyewash station and safety shower, is accessible and operational.[5]
- Inspect all PPE for integrity before use.

2. Handling:

- All handling of **3,5-Dibromo-4-methylpyridine** should be performed within a certified chemical fume hood to minimize inhalation exposure.[2]
- Avoid direct contact with the skin, eyes, and clothing.[5]
- Do not eat, drink, or smoke in the handling area.[5]
- Keep the container tightly closed when not in use.[5]

3. Post-Handling:

- After handling, wash hands and any exposed skin thoroughly with soap and water.[5]
- Decontaminate the work surface and any equipment used.
- Properly remove and dispose of contaminated PPE.

Emergency Procedures

Incident	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention. [5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice. [5]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a poison center or doctor if you feel unwell. [5]

Disposal Plan

Waste Characterization:

- All waste materials, including the chemical itself, any contaminated lab supplies (e.g., gloves, paper towels), and empty containers, must be treated as hazardous waste.

Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant.[\[5\]](#)
- Do not dispose of down the drain.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **3,5-Dibromo-4-methylpyridine**.



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Caption: Logical workflow for the safe handling and disposal of **3,5-Dibromo-4-methylpyridine**.

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